

Milademetan storage conditions stability

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Compound Focus: Milademetan tosylate hydrate

CAS No.: 2095625-97-9

Cat. No.: S548214

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Physical & Chemical Properties

The table below summarizes the basic identifying information and known properties for Milademetan.

Property	Description
CAS Number	1398568-47-2 [1] [2] [3]
Molecular Formula	$C_{30}H_{34}Cl_2FN_5O_4$ [1] [2] [3]
Molecular Weight	618.53 g/mol [1] [2] [3]
Appearance	Solid; white to light yellow [3]
Melting Point	Not specified in the search results

Storage Conditions and Solubility

For laboratory use, the recommended storage conditions and solubility data are as follows.

Parameter	Condition	Details / Values
Solid Form Storage	-20°C [1] [3]	Recommended for powder [1] [3]. Also viable at 4°C for 2 years [3].
Solution Form Storage	-80°C [2] [3] or -20°C [2] [3]	In solvent; -80°C for 6 months, -20°C for 1 month [3].
General Handling	Tightly sealed container, cool, well-ventilated area [1].	Protect from direct sunlight and sources of ignition. Avoid dust formation [1].
Solubility (in DMSO)	100 mg/mL (161.67 mM) [4] [2]	Hygroscopic DMSO can reduce solubility; use fresh DMSO [4].
Solubility (in Ethanol)	25 mg/mL (40.41 mM) [4] [2]	-
Solubility (in Water)	Insoluble [4] [2]	-

Safety and Handling Considerations

Safe laboratory practices are crucial when handling Milademetan.

Aspect	Recommendation
GHS Hazard Statements	H302 (Harmful if swallowed), H410 (Very toxic to aquatic life with long-lasting effects) [1].
Personal Protective Equipment (PPE)	Safety goggles, protective gloves, impervious clothing, and a suitable respirator [1].
Engineering Controls	Use with appropriate exhaust ventilation [1].
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents [1].

Experimental Use and Formulation

The following experimental protocols are derived from research contexts and should be validated for your specific application.

In Vitro Reconstitution

For cell-based assays, Milademetan is often reconstituted in DMSO to create a concentrated stock solution [4] [2]. This stock is then diluted into the culture medium. The final concentration of DMSO in the cell culture medium should typically be kept below 0.1% to avoid cytotoxicity.

In Vivo Formulation

For animal studies, several formulations have been validated. The table below outlines two common methods.

Formulation Type	Composition	Preparation Protocol
Clear Solution [2] [3]	5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH ₂ O [2] [3]	1. Add 50 μ L of 100 mg/ml clear DMSO stock to 400 μ L PEG300 and mix. 2. Add 50 μ L Tween-80 and mix. 3. Add 500 μ L of ddH ₂ O to adjust volume to 1 mL. Use immediately [2].
Homogeneous Suspension [2] [3]	Carboxymethylcellulose sodium (CMC-Na) solution [2] [3]	Add 5 mg of Milademetan to 1 mL of CMC-Na solution and mix evenly to obtain a 5 mg/mL suspension [2].

Mechanism of Action Workflow

The following diagram illustrates the core mechanism of Milademetan and a general experimental workflow for assessing its activity in TP53 wild-type cancer models, based on the search results [5] [6].

Summary and Key Considerations

The available data provides a solid foundation for handling Milademetan in a research setting. For a complete stability profile, please consult the following key points:

- **Storage is Key:** Adhere strictly to the recommended storage temperatures for both powder and solution forms to maintain stability [1] [2] [3].
- **Confirm Formulation Stability:** The provided *in vivo* formulations should be prepared fresh and used immediately for optimal results [2].
- **Prioritize Safety:** Always use appropriate PPE and follow safety protocols, as the compound is harmful if swallowed and toxic to the environment [1].

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References

1. Milademetan|1398568-47-2|MSDS [dcchemicals.com]
2. Milademetan Datasheet [selleckchem.com]
3. Milademetan (DS-3032) | MDM2 Inhibitor [medchemexpress.com]
4. Milademetan | MDM2/MDMX inhibitor | Mechanism [selleckchem.com]
5. Milademetan in Advanced Solid Tumors with MDM2 ... - PMC [pmc.ncbi.nlm.nih.gov]
6. Milademetan is a highly potent MDM2 inhibitor in Merkel ... [insight.jci.org]

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